

experimental procedure for coupling 2-bromobenzenesulfonyl chloride with tert-butylamine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	<i>2-bromo-N-tert-butylbenzenesulfonamide</i>
Cat. No.:	B164431

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Application Note: Synthesis of N-(tert-butyl)-2-bromobenzenesulfonamide

Introduction

This application note details the experimental procedure for the synthesis of N-(tert-butyl)-2-bromobenzenesulfonamide, a key intermediate in the development of various pharmaceutical compounds. The described protocol outlines the coupling reaction between 2-bromobenzenesulfonyl chloride and tert-butylamine. This sulfonamide formation is a fundamental transformation in organic synthesis, providing a robust method for the creation of the sulfonamide functional group. The procedure is suitable for researchers and scientists in the field of medicinal chemistry and drug development.

Experimental Protocol

Reaction Scheme:

Materials:

- 2-bromobenzenesulfonyl chloride

- tert-butylamine
- Chloroform (CHCl3)
- Ethyl acetate
- Hexane
- Silica gel for flash chromatography
- Nitrogen gas (N2)

Equipment:

- Round-bottom flask
- Magnetic stirrer
- Nitrogen inlet
- Standard laboratory glassware
- Rotary evaporator
- Flash chromatography system

Procedure:

- To a stirred solution of 2-bromobenzenesulfonyl chloride (2.21 g, 8.65 mmol) in chloroform (40 ml) under a nitrogen atmosphere at room temperature, add tert-butylamine (2.30 ml, 21.9 mmol).[1]
- The resulting orange solution is stirred at room temperature for 12 hours.[1]
- After 12 hours, the reaction mixture is evaporated to dryness.[1]
- The crude product is purified by flash chromatography on silica gel, eluting with a mixture of 15% ethyl acetate in hexane.[1]

- The final product, N-(tert-butyl)-2-bromobenzenesulfonamide, is obtained as a white solid (2.12 g, 84% yield).[1]

Characterization:

The structure of the synthesized compound was confirmed by ^1H NMR spectroscopy.

- ^1H NMR (300 MHz, CDCl_3): δ 8.18 (d, $J=8.5$ Hz, 1H), 7.73 (d, $J=8.5$ Hz, 1H), 7.50-7.35 (m, 2H), 5.11 (s, 1H), 1.20 (s, 9H).[1]

Data Presentation

Parameter	Value
Reactants	
2-bromobenzenesulfonyl chloride	2.21 g (8.65 mmol)
tert-butylamine	2.30 ml (21.9 mmol)
Solvent	
Chloroform	40 ml
Reaction Conditions	
Temperature	Room Temperature
Time	12 hours
Atmosphere	Nitrogen
Product	
N-(tert-butyl)-2-bromobenzenesulfonamide	2.12 g
Yield	84%

Visualizations



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Caption: Experimental workflow for the synthesis of N-(tert-butyl)-2-bromobenzenesulfonamide.

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References

- 1. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [experimental procedure for coupling 2-bromobenzenesulfonyl chloride with tert-butylamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b164431#experimental-procedure-for-coupling-2-bromobenzenesulfonyl-chloride-with-tert-butylamine>]

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